

# Personal protective equipment for handling Regelidine

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## Compound of Interest

Compound Name: *Regelidine*

Cat. No.: *B15596243*

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## Essential Safety Protocols for Handling Regelidine

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This document provides critical safety and logistical guidance for researchers, scientists, and drug development professionals working with **Regelidine** (CAS No. 114542-54-0). Adherence to these protocols is essential to ensure personal safety and maintain a secure laboratory environment.

**Regelidine** is a natural sesquiterpene alkaloid isolated from *Tripterygium regelii*. While one available Material Safety Data Sheet (MSDS) states that **Regelidine** is not classified as a hazardous substance under Regulation (EC) No 1272/2008, it is crucial to handle it with significant caution.<sup>[1]</sup> The source plant, *Tripterygium regelii*, is recognized as poisonous, and related compounds from the *Tripterygium* genus are known to possess potent biological activities, including cytotoxicity and anti-fertility effects.<sup>[2]</sup> Therefore, a comprehensive personal protective equipment (PPE) and handling strategy based on the precautionary principle is mandatory.

## Personal Protective Equipment (PPE)

The cornerstone of safe handling is the consistent and correct use of appropriate PPE. The following table summarizes the minimum required PPE for all activities involving **Regelidine**,

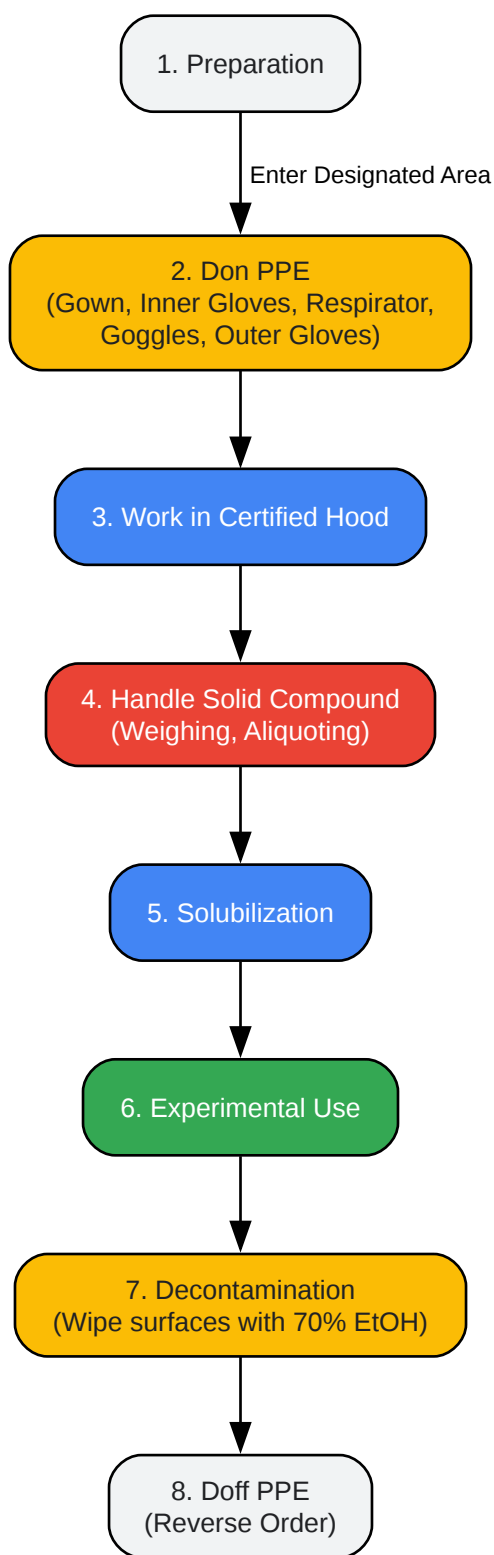
from initial handling of the solid compound to the management of solutions and waste.

PPE Component	Specification	Recommended Use
Gloves	Double-gloved with chemotherapy-tested nitrile gloves (ASTM D6978 compliant).	Required for all handling activities, including preparation, administration, and disposal. Change outer glove immediately if contaminated.
Gown	Disposable, solid-front gown with back closure (e.g., polyethylene-coated polypropylene).	Required for all procedures. Must have long sleeves with tight-fitting knit cuffs.
Eye & Face Protection	Safety glasses with side shields or splash goggles (ANSI Z87.1 certified).	Required for all handling activities.
Face shield worn over safety glasses or goggles.	Mandatory when handling the solid powder, preparing stock solutions, or when there is any risk of splashing.	
Respiratory Protection	NIOSH-approved N95 or higher filtering facepiece respirator.	Mandatory when weighing or otherwise handling the solid compound to prevent inhalation of aerosolized particles.

## Operational Plan: Handling and Preparation

All work with **Regelidine** must be performed within a designated area and inside a certified chemical fume hood or a Class II Biological Safety Cabinet to minimize exposure.

### Experimental Workflow for Safe Handling



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**Caption:** Step-by-step workflow for the safe handling of **Regelidine**.

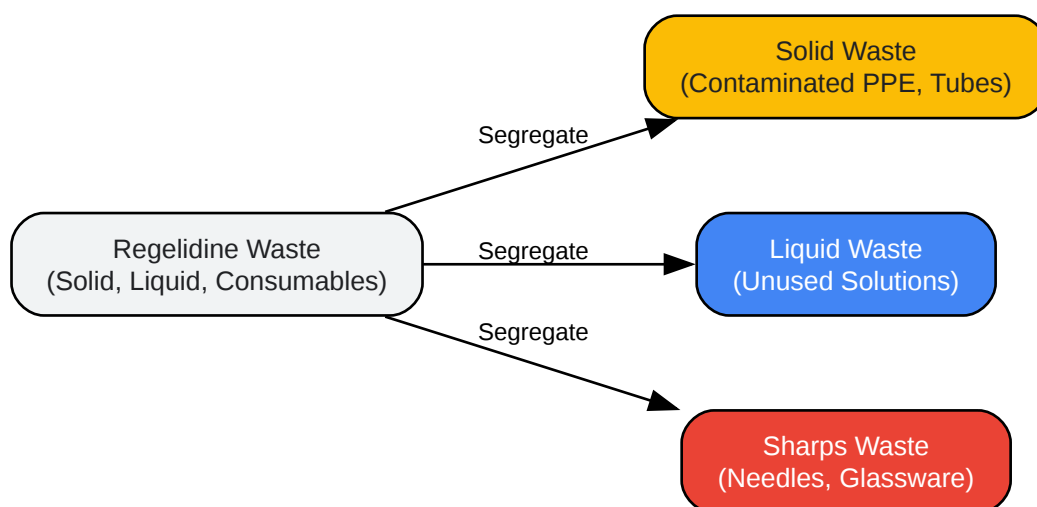
### Methodology for Stock Solution Preparation:

- Preparation: Assemble all necessary materials (**Regelidine** powder, appropriate solvent, vials, pipettes) and place them inside the chemical fume hood before beginning.
- Don PPE: Before entering the designated area, don all required PPE in the following order: gown, inner gloves, N95 respirator, safety goggles, and outer gloves.
- Tare Vessel: Place a closed weighing vessel (e.g., a microcentrifuge tube) on an analytical balance inside the fume hood and tare.
- Aliquot Solid: Carefully transfer the required amount of **Regelidine** powder to the tared vessel. Keep the container opening away from your breathing zone. Close the vessel immediately.
- Solubilization: Add the appropriate solvent (e.g., DMSO, Chloroform) to the vessel containing the **Regelidine** powder.<sup>[1]</sup> Ensure the vessel is securely capped and mix until the solid is fully dissolved.
- Labeling: Clearly label the stock solution container with the compound name, concentration, solvent, date, and appropriate hazard warnings.
- Storage: Store the stock solution as recommended: -80°C for 6 months or -20°C for 1 month, protected from light.<sup>[1]</sup>

## Disposal Plan

Proper disposal of **Regelidine** waste is critical to prevent environmental contamination and accidental exposure.

### Waste Stream Segregation



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**Caption:** Segregation of **Regelimine**-contaminated waste streams.

#### Disposal Protocols:

- **Solid Waste:** All disposable items contaminated with **Regelimine**, including gloves, gowns, pipette tips, and vials, must be collected in a dedicated, sealed, and clearly labeled hazardous waste container.
- **Liquid Waste:** Unused or waste solutions containing **Regelimine** must be collected in a sealed, leak-proof, and clearly labeled hazardous liquid waste container. Do not pour **Regelimine** solutions down the drain.<sup>[1]</sup>
- **Decontamination:** All non-disposable equipment and work surfaces should be decontaminated after use. Wipe surfaces thoroughly with 70% ethanol or another appropriate cleaning agent.
- **Final Disposal:** All hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) office in accordance with local, state, and federal regulations.

By adhering to these stringent safety protocols, researchers can minimize the risks associated with handling **Regelimine** and ensure a safe and controlled laboratory environment.

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## References

- 1. static.cymitquimica.com [static.cymitquimica.com]
- 2. Tripterygium regelii - Wikipedia [en.wikipedia.org]
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